

An In-depth Technical Guide to 1-Methoxypentane (CAS: 628-80-8)

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Compound of Interest

Compound Name: 1-Methoxypentane

Cat. No.: B3055027

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-methoxypentane** (CAS: 628-80-8), a versatile ether with applications in various scientific and industrial fields. This document collates essential physicochemical data, spectroscopic information, a detailed synthesis protocol, and known applications, with a focus on its relevance to research and development.

Physicochemical Properties

1-Methoxypentane, also known as methyl pentyl ether, is a colorless liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ O	[3]
Molecular Weight	102.17 g/mol	[3]
CAS Number	628-80-8	[3]
Boiling Point	99.4 °C at 760 mmHg	[2]
Melting Point	-105.78 °C (estimate)	[1]
Density	0.762 g/cm ³	[2]
Flash Point	4.5 °C	[2]
Refractive Index	1.387	[2]
Vapor Pressure	44 mmHg at 25 °C	[2]
Solubility	Insoluble in water. Soluble in organic solvents.	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-methoxypentane**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **1-methoxypentane** shows characteristic signals corresponding to the different proton environments in the molecule. A representative spectrum in cyclohexane (C₆H₁₂) displays a distinct signal for the α-protons.[5]

¹³C NMR Spectroscopy

Improved physical property and NMR data, including ¹³C NMR, have been reported for **1-methoxypentane**, allowing for detailed structural elucidation.[2]

Infrared (IR) Spectroscopy

The IR spectrum of **1-methoxypentane** is available through various databases, such as the one provided by Wiley-VCH GmbH, which can be accessed via PubChem.[3] The spectrum will

exhibit characteristic C-O stretching vibrations for the ether linkage.

Mass Spectrometry

The electron ionization mass spectrum of **1-methoxypentane** is available in the NIST WebBook.^{[6][7]} This data is essential for determining the molecular weight and fragmentation pattern of the compound.

Synthesis of 1-Methoxypentane

A common and effective method for the preparation of **1-methoxypentane** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide.

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **1-methoxypentane** from 1-pentanol and a methylating agent.

Materials:

- 1-Pentanol (n-pentyl alcohol)
- Sodium metal
- Methyl iodide (or dimethyl sulfate)
- Anhydrous diethyl ether (as solvent)

Procedure:

- **Preparation of Sodium Pentoxide:** In a three-necked flask equipped with a stirrer and a reflux condenser, prepare a solution of sodium pentoxide by reacting 0.25 gram-equivalent of metallic sodium with 1.2 moles of absolute n-pentyl alcohol.
- **Reaction with Methylating Agent:** To the freshly prepared sodium pentoxide solution, add 0.2 moles of methyl iodide.
- **Reflux:** Heat the reaction mixture under reflux with continuous stirring for 5 hours, ensuring the exclusion of moisture.

- **Distillation and Purification:** Distill the reaction product directly from the reaction mixture with stirring. The distillate, containing **1-methoxypentane** and unreacted 1-pentanol, is then fractionally distilled to separate the desired product. The purity of the fractions should be monitored by measuring the refractive index.

Yield:

The typical yield for this synthesis is approximately 80%.

Applications

1-Methoxypentane has several applications across different industries.

- **Solvent:** Due to its ether linkage and alkyl chain, it can dissolve a range of nonpolar and moderately polar compounds, making it a useful solvent in organic reactions and industrial processes.^[2]
- **Fragrance and Flavoring:** It is characterized by a fruity, ethereal odor and is used as a fragrance ingredient in the perfume industry and as a flavoring agent in the food industry.^[2]
- **Biofuel Potential:** With a low freezing point and a high octane rating, **1-methoxypentane** is being explored as a potential biofuel.^[2]
- **Pharmaceutical Intermediate:** It serves as a building block in the synthesis of more complex molecules, including pharmaceutical intermediates.^{[8][9]} Its role as an intermediate is valuable in the development of new drug candidates. While specific examples in publicly available literature are not abundant, its utility in creating ether linkages is a common strategy in medicinal chemistry to modulate properties like solubility and metabolic stability.

Safety and Toxicity

Limited toxicity data is available for **1-methoxypentane**. The following information has been reported:

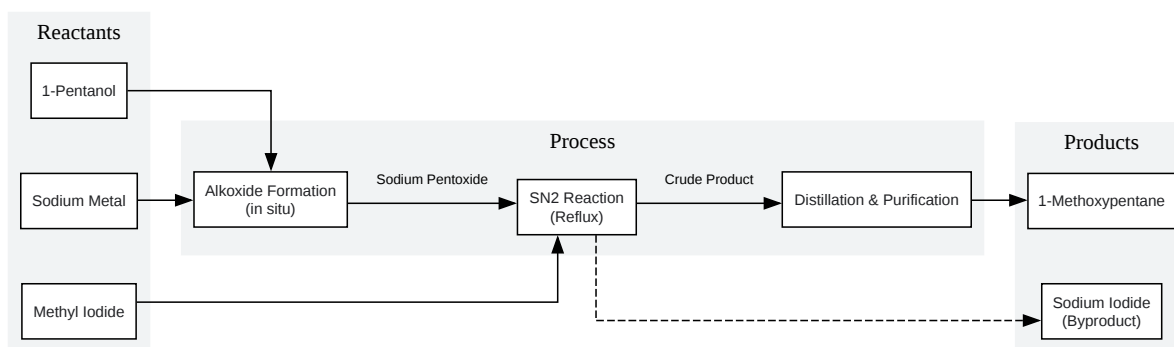
Test	Species	Route	Dose/Duration	Toxic Effects	Source
LC50	Mouse	Inhalation	133 g/m ³ / 15 min	Behavioral - general anesthetic	[3]

It is important to handle **1-methoxypentane** in a well-ventilated area and to use appropriate personal protective equipment.

Visualizations

Williamson Ether Synthesis Workflow

The following diagram illustrates the workflow for the Williamson ether synthesis of **1-methoxypentane**.

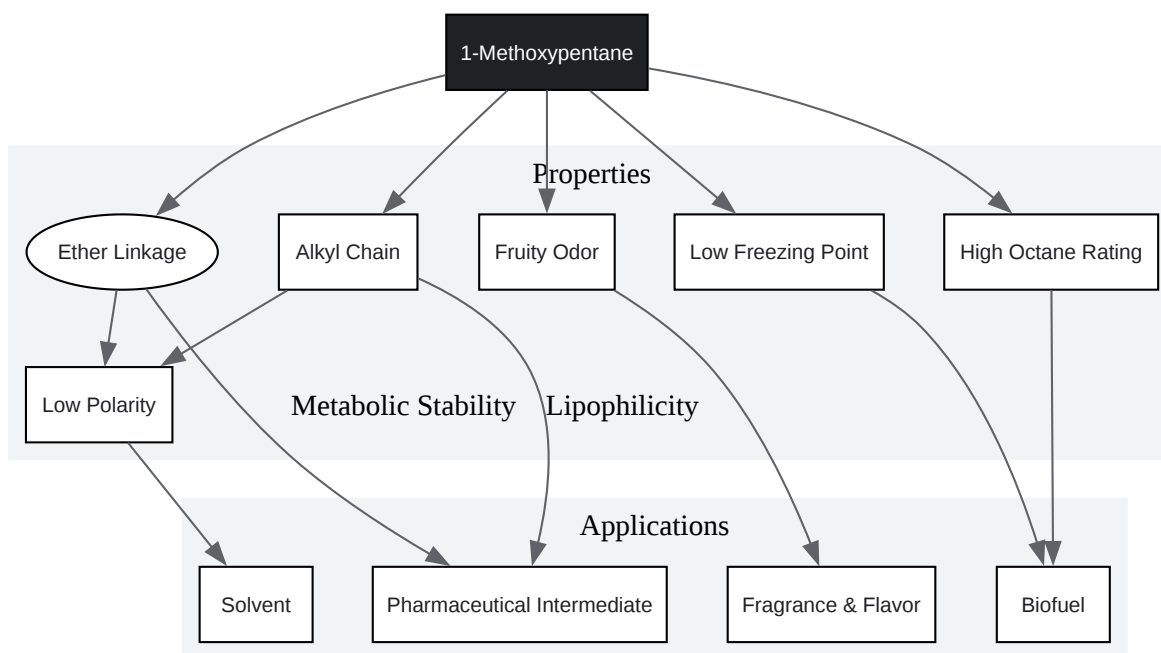


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Caption: Workflow for the Williamson ether synthesis of **1-methoxypentane**.

Logical Relationship of Applications

This diagram shows the relationship between the properties of **1-methoxypentane** and its applications.



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Caption: Relationship between properties and applications of **1-methoxypentane**.

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